Commercial Sources and Application Notes for Biologically Active Recombinant ENA-78

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Compound of Interest	
Compound Name:	*ENA-78*
CAS No.:	*136956-40-6*
Cat. No.:	*B1178700*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for biologically active recombinant Epithelial-Neutrophil Activating Peptide-78 (**ENA-78**), also known as CXCL5. It includes detailed application notes and protocols for key experiments to assess its biological activity, focusing on its role as a potent chemoattractant for neutrophils.

Introduction to **ENA-78** (CXCL5)

ENA-78 is a member of the CXC chemokine family and plays a crucial role in the inflammatory response by recruiting and activating neutrophils.[1][2] It signals through the G-protein coupled receptor CXCR2.[3][4] The production of **ENA-78** is stimulated by pro-inflammatory cytokines such as Interleukin-1 (IL-1) and Tumor Necrosis Factor-alpha (TNF-α).[2][5] Beyond its chemotactic properties, **ENA-78** is also implicated in angiogenesis and connective tissue remodeling.[2][5] Understanding its biological activity is critical for research into inflammatory diseases, cancer biology, and wound healing.

Commercial Sources for Recombinant **ENA-78**

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Several commercial suppliers offer biologically active recombinant **ENA-78**, primarily expressed in E. coli. The quality and biological activity of the recombinant protein can vary between suppliers. Researchers should carefully consider the specifications provided in the product datasheets.

Supplier	Catalog Number (Example)	Purity	Endotoxin Level	Stated Biological Activity
Cell Guidance Systems	GFH185	≥95%	≤1.0 EU/µg	Induces chemotaxis of primary human neutrophils.
BPS Bioscience	90124-A	≥98%	<0.1 EU/µg	Chemoattracts human neutrophils.
PeproTech (Thermo Fisher Scientific)	300-22	≥98%	<0.1 EU/µg	Determined by its ability to chemoattract human peripheral blood neutrophils.
enQuire BioReagents	QP1019	>95%	≤1.0 EU/µg	Bioactivity untested.
MyBioSource	MBS2153388	>90%	Not specified	Active protein for cell culture and activity assays.
FUJIFILM Biosciences	Not specified	≥ 95%	≤ 0.1 EU/µg	No biological activity data is available at this time.
Abeomics	10-0031	≥ 95%	< 0.1 ng/µg	Not specified.
Prospec Bio	CHM-331	Not specified	Not specified	Not specified.

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Note: The biological activity of recombinant proteins can be lot-dependent. It is recommended to perform in-house validation for critical applications.

Application Notes: Assessing the Biological Activity of Recombinant **ENA-78**

The primary biological activity of **ENA-78** is its ability to induce the migration of neutrophils. This can be assessed using several in vitro assays.

Neutrophil Chemotaxis Assay

This is the most common and direct method to determine the biological activity of recombinant **ENA-78**. The assay measures the directional migration of neutrophils towards a concentration gradient of the chemokine.

Calcium Mobilization Assay

ENA-78 binding to its receptor, CXCR2, triggers a rapid and transient increase in intracellular calcium concentration ($[Ca^{2+}]i$). This can be measured using calcium-sensitive fluorescent dyes.

Receptor Binding Assay

This assay determines the affinity of recombinant **ENA-78** for its receptor, CXCR2. This is often performed as a competitive binding assay using a labeled ligand.

Experimental Protocols

Protocol 1: Neutrophil Chemotaxis Assay (Boyden Chamber)

This protocol describes a classic method for assessing neutrophil chemotaxis using a Boyden chamber or a modified multi-well plate format (e.g., Transwell®).

Materials:

- Recombinant Human **ENA-78**

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- Isolated human neutrophils (from peripheral blood)
- Chemotaxis buffer (e.g., PBS with 0.1% BSA, 1.2 mM $MgCl_2$, 0.5 mM $CaCl_2$, 5 mM glucose)
- Boyden chamber or 96-well chemotaxis plate with 5 µm pore size polycarbonate filters
- Fixation and staining reagents (e.g., Diff-Quick kit)
- Microscope

Procedure:

- Neutrophil Isolation: Isolate neutrophils from fresh human peripheral blood using density gradient centrifugation (e.g., Ficoll-Paque) followed by dextran sedimentation or hypotonic lysis of red blood cells. Resuspend the purified neutrophils in chemotaxis buffer at a concentration of 2 x 10^6 cells/mL.[6]
- Chemoattractant Preparation: Prepare serial dilutions of recombinant **ENA-78** in chemotaxis buffer. A typical concentration range to test is 1-100 ng/mL.[6]
- Assay Setup:
  - Add the **ENA-78** dilutions to the lower wells of the Boyden chamber. Use chemotaxis buffer alone as a negative control.
  - Place the polycarbonate filter over the lower wells.
  - Add the neutrophil suspension to the upper chamber.
- Incubation: Incubate the chamber at 37°C in a 5% CO_2 atmosphere for 20-60 minutes.[6]
- Cell Staining and Quantification:
  - After incubation, remove the filter.
  - Fix and stain the cells that have migrated to the underside of the filter using a Diff-Quick kit or similar staining method.[6]

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- Count the number of migrated cells in several high-power fields under a microscope.
- Alternatively, for multi-well plates, migrated cells in the lower chamber can be quantified by measuring ATP levels using a luminescent-based assay.[7]

Expected Results: A dose-dependent increase in the number of migrated neutrophils should be observed with increasing concentrations of **ENA-78**.

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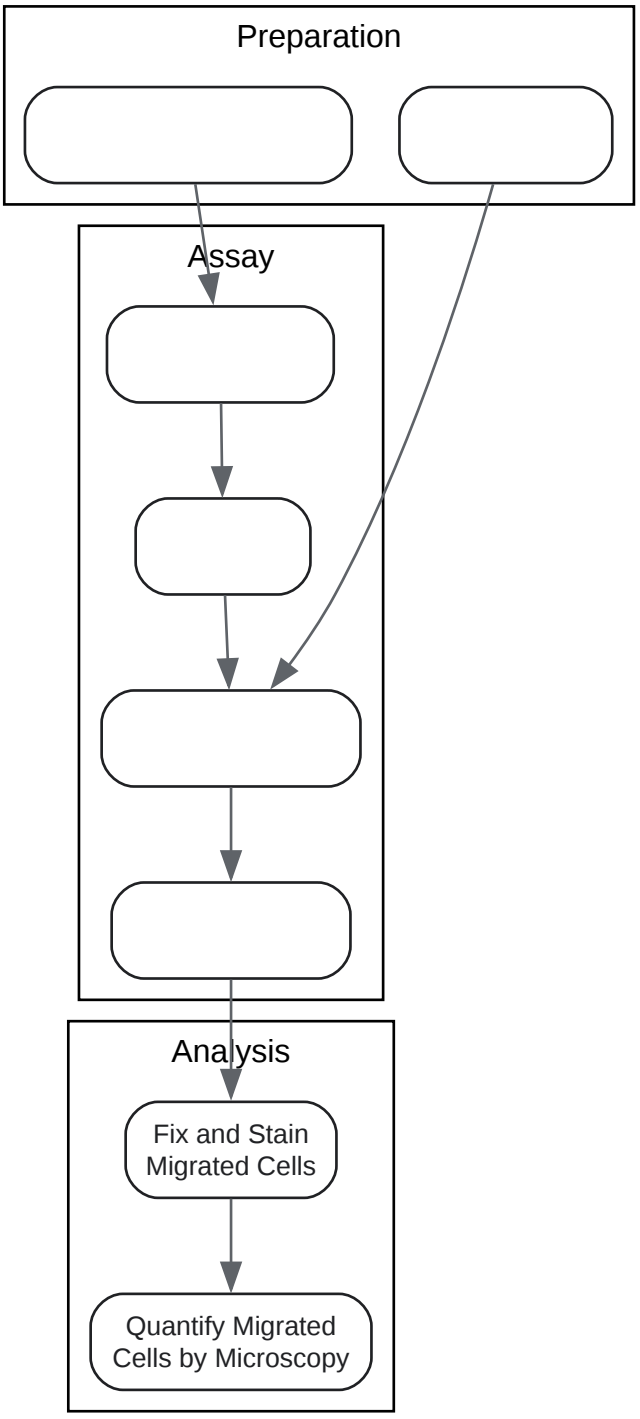
Workflow for Neutrophil Chemotaxis Assay



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Neutrophil Chemotaxis Assay Workflow.

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Protocol 2: Calcium Mobilization Assay

This protocol outlines the measurement of intracellular calcium flux in response to **ENA-78** stimulation.

Materials:

- Recombinant Human **ENA-78**
- Cells expressing CXCR2 (e.g., neutrophils, or a cell line recombinantly expressing the receptor)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM, Indo-1 AM)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Fluorescence plate reader with kinetic reading capabilities and injectors

Procedure:

- Cell Preparation and Dye Loading:
  - Culture cells to the appropriate density.
  - Load the cells with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30-60 minutes at 37°C.[8] [9]
  - Wash the cells to remove excess dye and resuspend in assay buffer.
- Assay Performance:
  - Pipette the cell suspension into a 96-well black, clear-bottom plate.
  - Place the plate in the fluorescence reader and establish a stable baseline fluorescence reading.
  - Inject a solution of recombinant **ENA-78** into the wells while continuously recording the fluorescence signal.

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- Data Analysis:
  - The change in fluorescence intensity over time reflects the change in intracellular calcium concentration.
  - Calculate the peak fluorescence response for each concentration of **ENA-78**.
  - Plot the dose-response curve to determine the EC_{50} value.

Expected Results: A rapid, transient increase in fluorescence will be observed upon the addition of **ENA-78**, with the magnitude of the response dependent on the chemokine concentration.

ENA-78 (CXCL5) Signaling Pathway

ENA-78 exerts its biological effects by binding to the CXCR2 receptor, a G-protein coupled receptor.[3][4] This interaction initiates a cascade of intracellular signaling events, leading to neutrophil activation and migration.

Upon ligand binding, CXCR2 couples to heterotrimeric G-proteins, leading to the dissociation of the Gα and Gβγ subunits.[3] This triggers several downstream signaling pathways:

- PI3K/Akt Pathway: This pathway is crucial for cell survival, proliferation, and migration.[4][10]
- PLC/PKC Pathway: Activation of Phospholipase C (PLC) leads to the generation of inositol triphosphate (IP_3) and diacylglycerol (DAG). IP_3 induces the release of intracellular calcium, while DAG activates Protein Kinase C (PKC).[10][11]
- MAPK/ERK Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK1/2, is involved in regulating a wide range of cellular processes, including gene expression and proliferation.[1][2]

These signaling cascades ultimately lead to the cellular responses associated with **ENA-78**, such as chemotaxis, degranulation, and the production of reactive oxygen species in neutrophils.

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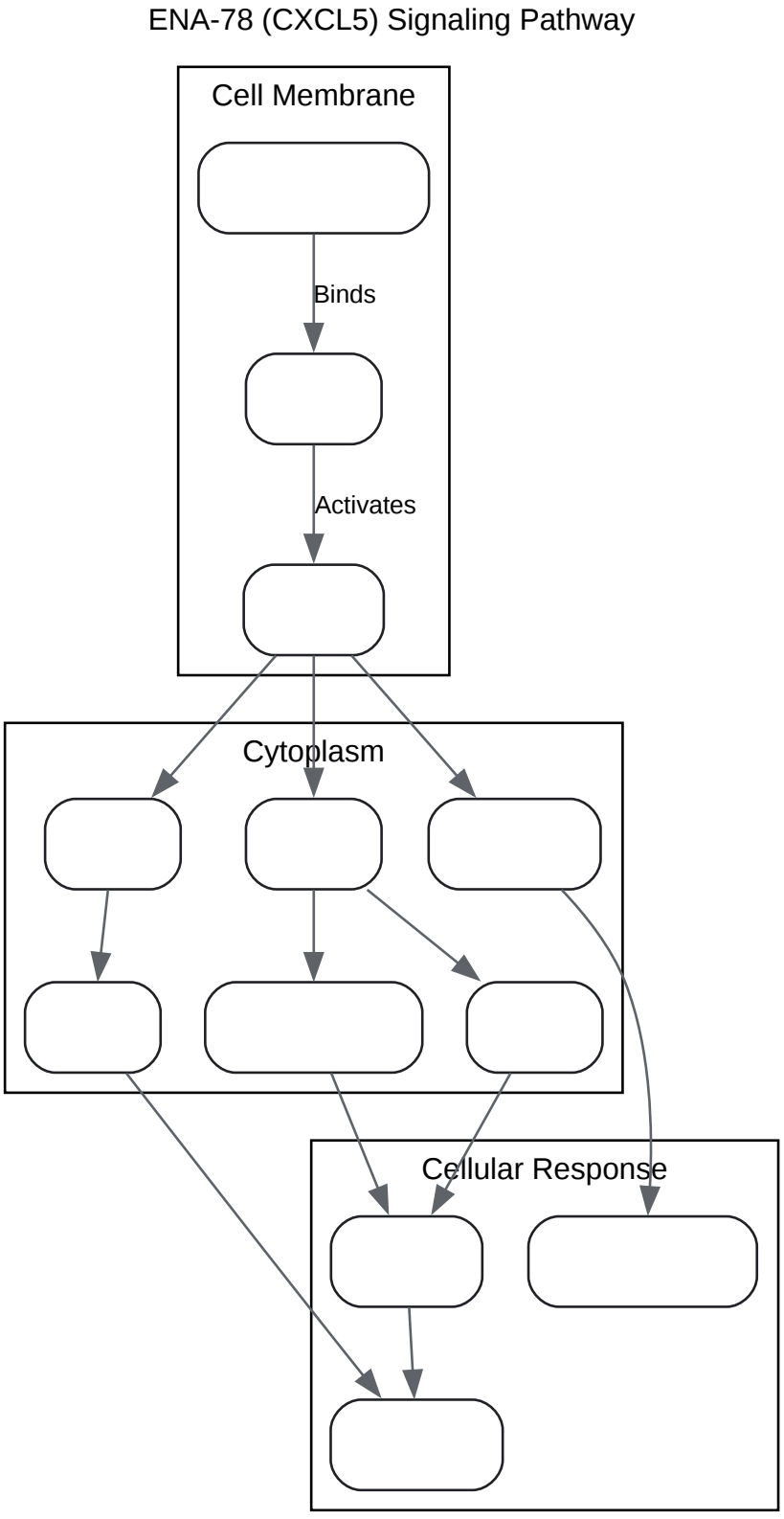

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ENA-78 (CXCL5) Signaling Cascade.

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Disclaimer: The protocols provided are intended as a general guide. Researchers should optimize the conditions for their specific experimental setup and cell types. Always refer to the manufacturer's instructions for the specific recombinant protein and reagents used.

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